

Application Notes and Protocols: Use of Dibutyl Sulfide in Environmental Odor Diagnostics

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Compound of Interest

Compound Name: *Dibutyl sulfide*

Cat. No.: *B166003*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **dibutyl sulfide** as a reference standard and diagnostic tool in the assessment of environmental odors. **Dibutyl sulfide**, a volatile sulfur compound, is known for its distinct and often offensive garlic-like or cabbage-like odor, making it a relevant compound in investigations of odor complaints related to industrial activities, wastewater treatment, and agricultural operations.

Introduction to Dibutyl Sulfide in Odor Diagnostics

Dibutyl sulfide (CAS No. 544-40-1) is a colorless to pale yellow liquid with a strong, repulsive odor.^[1] Its presence, even at trace levels, can lead to significant odor nuisance. In environmental odor diagnostics, **dibutyl sulfide** serves two primary purposes:

- Reference Odorant: It is used as a standard for calibrating sensory panels and analytical instrumentation due to its distinct and recognizable odor profile.
- Diagnostic Marker: Its identification in an environmental sample can help pinpoint the source of an odor complaint, as it is associated with specific industrial and biological processes. One notable application has been in the development of diagnostic methods for complex odor issues in micro-polluted source water.

Physicochemical and Olfactory Properties of Dibutyl Sulfide

A summary of the key properties of **dibutyl sulfide** is presented in the table below, providing essential data for its handling and analysis.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₈ S	[2]
Molecular Weight	146.29 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Odor Description	Herbaceous, green, garlic, onion, heavy, repulsive	
Odor Recognition Threshold	0.88 ppb	
Odor Detection Threshold	0.00051 ppm (0.51 ppb)	
Boiling Point	188-189 °C	
Vapor Pressure	5.17 mmHg at 37.7 °C	
Water Solubility	Slightly soluble	

Experimental Protocols

The following protocols outline the key experimental procedures for the use of **dibutyl sulfide** in environmental odor diagnostics, from sample collection to sensory and chemical analysis.

Accurate and reproducible odor standards are crucial for both sensory panel training and instrument calibration.

Objective: To prepare a series of precise concentrations of **dibutyl sulfide** in an odor-free medium (air or water).

Materials:

- Certified reference material of **dibutyl sulfide** (neat liquid)

- Odor-free water or purified air
- Gas-tight syringes
- Tedlar® or other suitable odor-free sample bags
- Mass flow controllers
- Glassware (volumetric flasks, pipettes)

Procedure for Gaseous Standards:

- Primary Dilution (Liquid): Prepare a stock solution of **dibutyl sulfide** in a high-purity solvent (e.g., methanol) in a volumetric flask. This should be done in a fume hood due to the strong odor and potential hazards.
- Vaporization: Inject a known volume of the primary dilution into a heated injection port of a dynamic olfactometer or a custom-built gas standard generator. The solvent will vaporize, releasing a known mass of **dibutyl sulfide**.
- Dynamic Dilution: Use mass flow controllers to dilute the vaporized **dibutyl sulfide** with a continuous stream of purified, odor-free air to achieve the desired concentrations in the parts-per-billion (ppb) range.
- Bagging: Collect the final diluted gas standards in Tedlar® bags for presentation to the sensory panel or for GC analysis. It is important to note that Tedlar bags may have background odors and should be properly cleaned and conditioned before use.

Procedure for Aqueous Standards:

- Stock Solution: Prepare a stock solution of **dibutyl sulfide** in a water-miscible solvent (e.g., methanol).
- Serial Dilution: Perform serial dilutions of the stock solution with odor-free water in volumetric flasks to achieve the target concentrations. Gentle mixing is required to avoid volatilization.
- Storage: Store aqueous standards in airtight glass containers with minimal headspace to prevent loss of the volatile compound. Prepare fresh standards regularly.

This protocol follows the principles of ASTM E679-91, "Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits."

Objective: To determine the detection and recognition thresholds of **dibutyl sulfide** and to characterize its odor quality using a trained sensory panel.

Materials:

- Dynamic dilution olfactometer
- Prepared gaseous standards of **dibutyl sulfide**
- Odor-free air source
- Panel of screened and trained human assessors

Procedure:

- **Panelist Screening:** Select panelists based on their ability to detect a standard odorant (e.g., n-butanol) within a defined concentration range.
- **Sample Presentation:** Present a series of ascending concentrations of **dibutyl sulfide** to the panelists using the olfactometer. At each concentration level, present one port with the diluted odorant and two ports with odor-free air (blanks) in a triangular forced-choice format.
- **Panelist Response:** Each panelist is required to identify the port that is different from the other two. Panelists should also be asked to describe the odor character at concentrations above the recognition threshold.
- **Threshold Determination:** The individual detection threshold is the lowest concentration at which a panelist correctly identifies the odorous sample. The group threshold is calculated as the geometric mean of the individual thresholds. The recognition threshold is the concentration at which a certain percentage of the panel (typically 50%) can correctly describe the odor.

- Data Analysis: Record the responses and calculate the odor detection and recognition thresholds. The results can be expressed in ppb or as odor units (OU/m³).

This protocol outlines the analysis of **dibutyl sulfide** in environmental samples using Gas Chromatography coupled with a selective detector.

Objective: To identify and quantify **dibutyl sulfide** in air or water samples.

Instrumentation:

- Gas Chromatograph (GC)
- Detector: Mass Spectrometer (MS), Sulfur Chemiluminescence Detector (SCD), or Flame Photometric Detector (FPD)
- Sample introduction system:
 - For air samples: Thermal desorber (for sorbent tubes) or direct injection from Tedlar® bags.
 - For water samples: Purge and trap system or headspace autosampler.

GC Conditions (Example for GC-MS):

- Column: DB-624 or similar, suitable for volatile organic compounds.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 220°C) to separate the volatile compounds.
- Injector: Split/splitless, temperature set appropriately (e.g., 200°C).
- MS Conditions: Electron ionization (EI) mode, scanning a mass range of m/z 45-200.

Procedure:

- Sample Collection:

- Air: Collect air samples in Tedlar® bags or by drawing a known volume of air through a sorbent tube.
- Water: Collect water samples in glass vials with zero headspace.
- Sample Preparation/Introduction:
 - Air (Bags): Directly inject a known volume of the air sample from the bag into the GC.
 - Air (Sorbent Tubes): Place the sorbent tube in a thermal desorber, which heats the tube and releases the trapped compounds into the GC.
 - Water (Purge and Trap): Sparge the water sample with an inert gas, trapping the volatilized **dibutyl sulfide** on a sorbent trap. The trap is then rapidly heated to introduce the analyte into the GC.
- Data Acquisition and Analysis:
 - Run the sample through the GC.
 - Identify **dibutyl sulfide** based on its retention time and mass spectrum (for GC-MS) or its specific response on a sulfur-selective detector.
 - Quantify the concentration using a calibration curve generated from the prepared standards.

Data Presentation

The following tables summarize quantitative data related to **dibutyl sulfide** for easy comparison.

Table 1: Odor Thresholds for **Dibutyl Sulfide** and Other Relevant Sulfur Compounds

Compound	Odor Detection Threshold (ppb)	Odor Recognition Threshold (ppb)	Reference
Dibutyl Sulfide	0.51	0.88	
Hydrogen Sulfide	0.5 - 2.0	0.5 - 2.25	
Dimethyl Sulfide	0.15	-	
Dimethyl Disulfide	0.10	-	
Methyl Mercaptan	0.15	-	

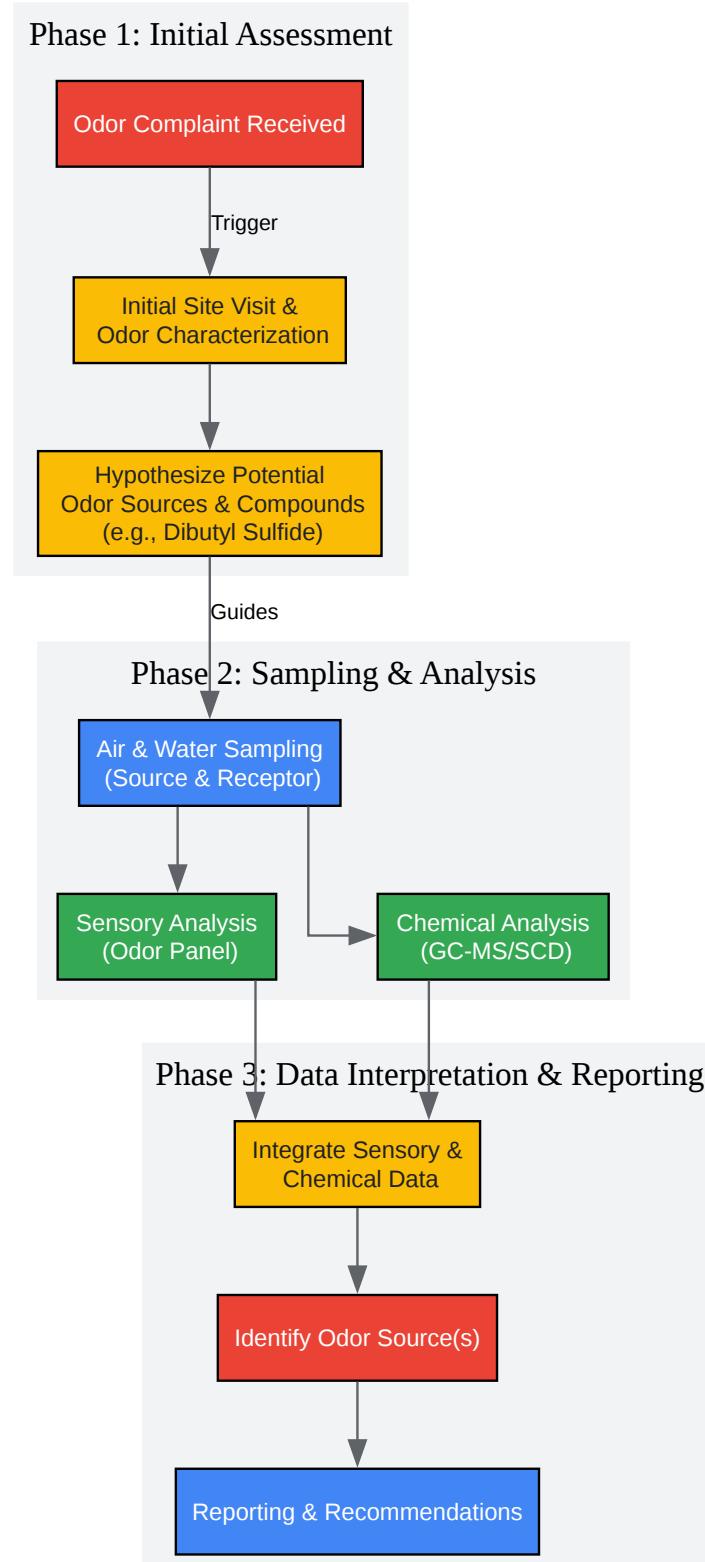
Table 2: Example GC-MS Parameters for **Dibutyl Sulfide** Analysis

Parameter	Setting
Column	Rtx-624 (60 m x 0.32 mm i.d., 1.8 μ m df)
Carrier Gas	Helium (Linear Velocity: 36.1 cm/sec)
Injector Temperature	200 °C
Oven Program	40°C (2 min), ramp 8°C/min to 110°C (1 min), ramp 10°C/min to 220°C (10 min)
MS Ion Source Temp.	220 °C
MS Transfer Line Temp.	240 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-200

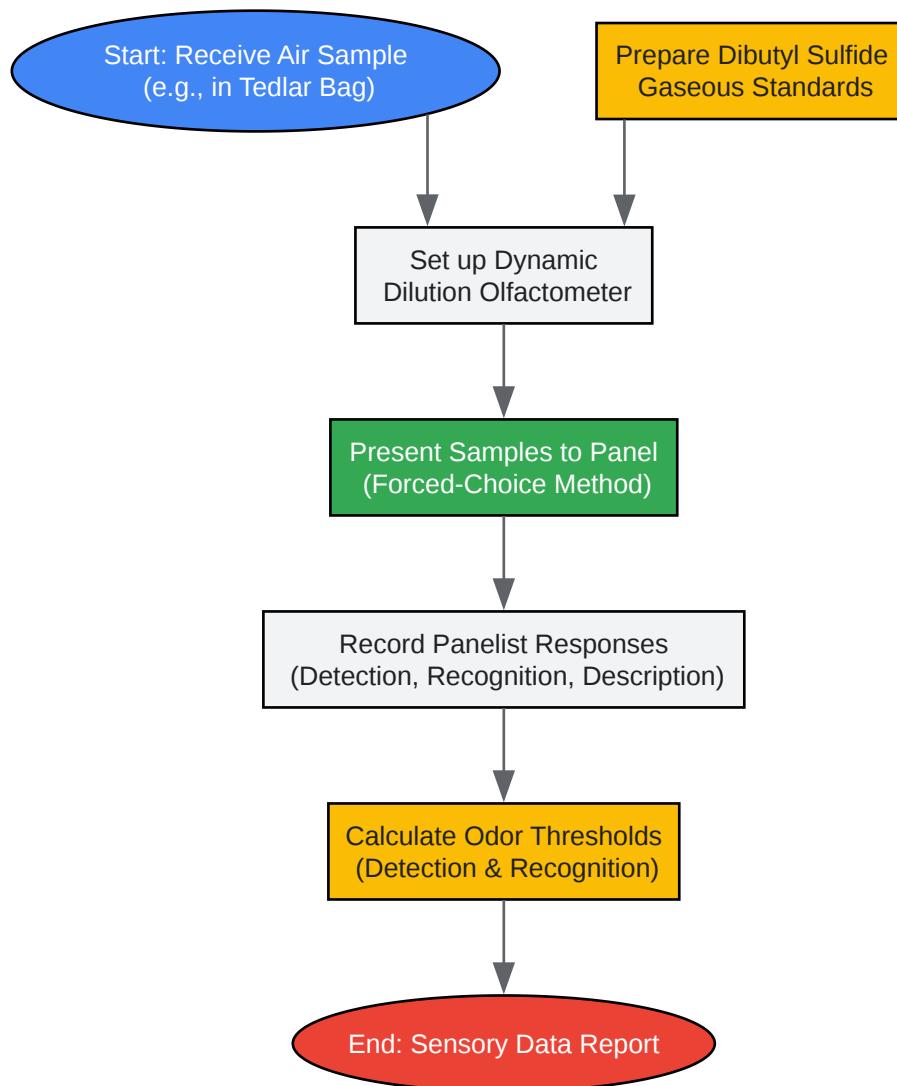
Note: These parameters are illustrative and may require optimization for specific instrumentation and sample matrices.

Visualizations

The following diagrams illustrate key workflows and concepts in environmental odor diagnostics involving **dibutyl sulfide**.

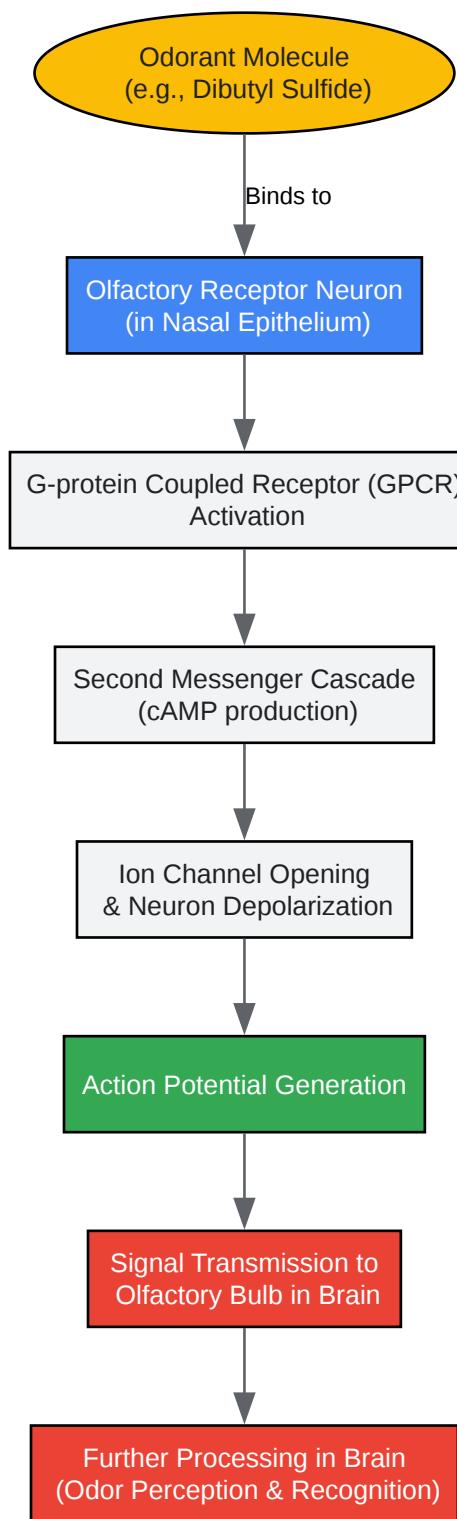
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Environmental Odor Investigation Workflow



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Sensory Analysis Workflow for Odor Threshold Determination

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